

Dibutyltin Dilaurate (DBTDL): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dibutyltin*

Cat. No.: *B087310*

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Abstract

Dibutyltin dilaurate (DBTDL), an organotin compound, is a versatile and widely utilized chemical in various industrial and research applications. This technical guide provides an in-depth overview of the core physical and chemical properties of DBTDL, its catalytic mechanisms, and relevant experimental protocols. The information is curated to be a vital resource for professionals in research, development, and quality control.

Chemical Identity and Structure

Dibutyltin dilaurate, with the chemical formula $C_{32}H_{64}O_4Sn$, is the **dibutyltin(IV)** ester of lauric acid.[1] The central tin atom is covalently bonded to two butyl groups and two laurate groups.

Synonyms: DBTDL, Dibutylbis(lauroyloxy)tin, **Dibutyltin** di(dodecanoate)[2]

Physical Properties

DBTDL is typically a colorless to pale yellow, oily liquid at room temperature.[1][3] It possesses a faint, fatty acid-like odor.[3] Upon cooling, it can solidify into a white crystalline powder.[1] Key physical properties are summarized in Table 1.

Property	Value	References
Molecular Weight	631.56 g/mol	[4]
CAS Number	77-58-7	[4]
Appearance	Colorless to pale yellow oily liquid	[1][3]
Melting Point	22-24 °C (72-75 °F; 295-297 K)	[2]
Boiling Point	>204 °C at 12 mmHg	[5]
Density	1.066 g/mL at 25 °C	[6]
Refractive Index	n _{20/D} 1.471	[6]
Vapor Pressure	0.2 mmHg at 160 °C	[4]
Solubility	Insoluble in water. Soluble in most organic solvents such as acetone, benzene, toluene, and petroleum ether.[1][2]	

Chemical Properties

Stability and Reactivity

DBTDL is stable under anhydrous conditions.[7] However, it is susceptible to hydrolysis in the presence of moisture, which leads to the cleavage of the tin-oxygen bond, forming **dibutyltin** oxide and lauric acid.[8] This degradation can result in a loss of catalytic activity.[8] The compound is incompatible with strong oxidizing agents.[1] Upon heating to decomposition (above 250 °C), it emits acid smoke and fumes.[2]

Catalytic Activity

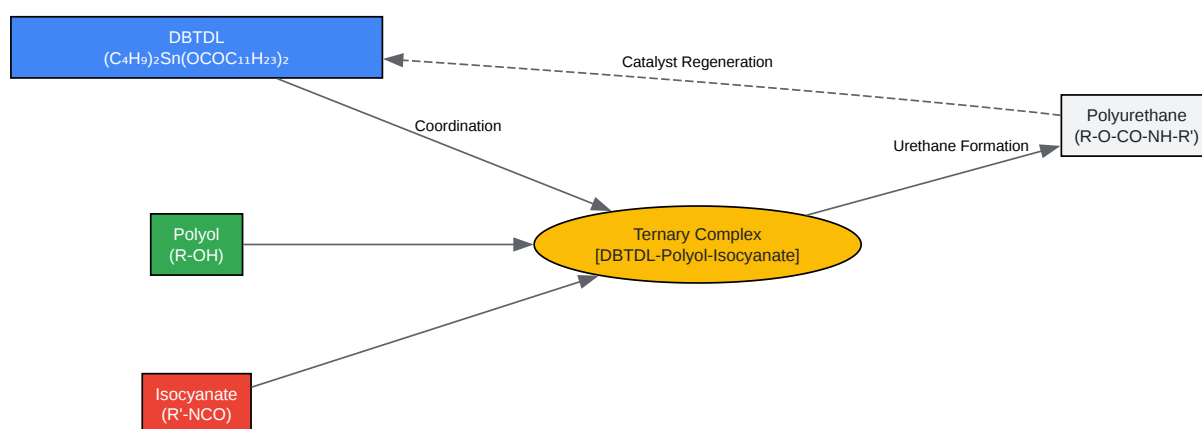
DBTDL is a highly efficient catalyst, particularly in polyurethane chemistry.[9] It facilitates the reaction between isocyanates and polyols to form urethane linkages.[9] The catalytic mechanism is generally understood to involve the coordination of the tin atom with both the isocyanate and the hydroxyl groups, which lowers the activation energy of the reaction.[1][3]

This dual activation brings the reactants into close proximity, accelerating the formation of the urethane bond.[1]

Mandatory Visualizations

Catalytic Mechanism in Polyurethane Formation

The following diagram illustrates the proposed catalytic cycle of DBTDL in the formation of polyurethane.

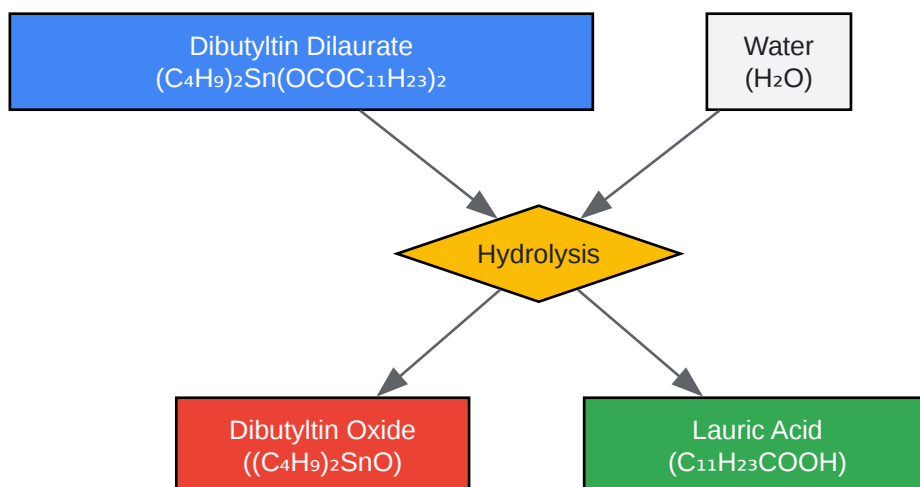


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Caption: Catalytic cycle of DBTDL in polyurethane synthesis.

Hydrolysis of Dibutyltin Dilaurate

The diagram below shows the hydrolysis pathway of DBTDL in the presence of water.



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Caption: Hydrolysis of DBTDL to form **dibutyltin** oxide and lauric acid.

Experimental Protocols

Determination of Dibutyltin Dilaurate in Air (Adapted from OSHA Method)

This protocol outlines a method for the collection and analysis of airborne DBTDL.[10]

5.1.1. Principle

Airborne DBTDL is collected on a mixed cellulose ester filter. The filter is then extracted with toluene, and the tin content is analyzed by graphite furnace atomic absorption (GFAA) spectrophotometry.[10]

5.1.2. Apparatus

- Personal sampling pump
- Mixed cellulose ester filters (0.8 μm pore size, 37 mm diameter) in cassettes
- Atomic absorption spectrophotometer with a graphite furnace
- Volumetric flasks, pipettes, and other standard laboratory glassware

- Scintillation vials with polytetrafluoroethylene (PTFE)-lined caps

5.1.3. Reagents

- Toluene, reagent grade
- **Dibutyltin** dilaurate, analytical standard
- Deionized water
- Nitric acid, concentrated

5.1.4. Sample Collection

- Calibrate a personal sampling pump to a flow rate of approximately 1 to 2 liters per minute.
- Attach a filter cassette to the sampling pump.
- Collect a known volume of air, with a recommended volume of 500 liters.[\[10\]](#)
- After sampling, cap the cassettes and send them to the laboratory for analysis.

5.1.5. Sample Preparation

- Carefully remove the filter from the cassette and place it into a clean scintillation vial.
- Add a known volume of toluene (e.g., 5 mL) to the vial.
- Cap the vial and gently agitate to extract the DBTDL from the filter.

5.1.6. Analysis

- Prepare a series of calibration standards of DBTDL in toluene.
- Set up the GFAA spectrophotometer according to the manufacturer's instructions for tin analysis.
- Analyze the calibration standards to generate a calibration curve.

- Analyze the sample extracts.
- Calculate the concentration of DBTDL in the air sample based on the tin concentration, the volume of air sampled, and the extraction volume.

General Protocol for Thermal Decomposition Analysis

Thermogravimetric analysis (TGA) can be employed to determine the thermal stability and decomposition profile of DBTDL.

5.2.1. Principle

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. This allows for the determination of decomposition temperatures.

5.2.2. Apparatus

- Thermogravimetric analyzer

5.2.3. Procedure

- Accurately weigh a small amount of the DBTDL sample (typically 5-10 mg) into a TGA sample pan.
- Place the pan in the TGA furnace.
- Heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- Record the mass loss as a function of temperature. The onset of mass loss indicates the beginning of decomposition.[\[5\]](#)

Applications

DBTDL's primary application is as a catalyst in the production of polyurethanes, including foams, coatings, adhesives, and sealants. It is also used as a catalyst for the vulcanization of silicones at room temperature (RTV) and in transesterification reactions.[\[2\]](#) Additionally, DBTDL serves as a heat stabilizer for polyvinyl chloride (PVC).[\[1\]](#)

Conclusion

Dibutyltin dilaurate is a compound with well-defined physical and chemical properties that make it an effective catalyst and stabilizer in numerous applications. A thorough understanding of its characteristics, including its sensitivity to hydrolysis, is crucial for its proper handling, storage, and application in research and industrial settings. The provided experimental protocols offer a framework for the analysis and characterization of this important organotin compound.

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